

Personal protective equipment for handling Capraminopropionic acid

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Compound of Interest

Compound Name: Capraminopropionic acid

Cat. No.: B15091893

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Essential Safety and Handling Guide for Carboxylic Acids

Disclaimer: The chemical name "**Capraminopropionic acid**" is not a recognized standard chemical name. This guide provides safety information for two related and commonly used laboratory chemicals that may have been intended: Caproic Acid (Hexanoic Acid) and ϵ -Aminocaproic Acid (6-Aminohexanoic Acid). The hazards and required personal protective equipment (PPE) for these two substances are significantly different. Always confirm the identity of the chemical and consult its specific Safety Data Sheet (SDS) before handling.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. It includes procedural, step-by-step guidance to directly answer operational questions regarding the safe handling of these carboxylic acids.

Hazard Overview

- Caproic Acid (Hexanoic Acid): This substance is corrosive and toxic in contact with skin.[1] It can cause severe skin burns and serious eye damage.[1][2][3][4] It has a strong, unpleasant odor.[5]
- ϵ -Aminocaproic Acid (6-Aminohexanoic Acid): This substance is generally considered less hazardous. It may cause skin, eye, and respiratory irritation.[6][7][8] It is a solid at room temperature.[6]

Personal Protective Equipment (PPE) Recommendations

Appropriate PPE is the first line of defense against chemical exposure. The required PPE differs significantly between Caproic Acid and ϵ -Aminocaproic Acid due to their different hazard profiles.

Chemical	Eye and Face Protection	Skin and Body Protection	Respiratory Protection
Caproic Acid	Chemical safety goggles and a face shield are required.[3] [9]	Wear a chemical-resistant apron or lab coat, and acid-resistant gloves.[4][5] A complete suit protecting against chemicals may be necessary depending on the scale of work. [3]	If working outside of a fume hood or if there is a risk of inhaling vapors or aerosols, a NIOSH-approved respirator with an organic vapor or acid gas cartridge is necessary.[1][10]
ϵ -Aminocaproic Acid	Safety glasses with side-shields are required.[11][12]	A lab coat and appropriate gloves (e.g., nitrile) are recommended to prevent skin contact. [11][13]	If dust is generated, a NIOSH-approved particulate respirator (e.g., N95) should be worn.[7]

Quantitative Data for Glove Selection

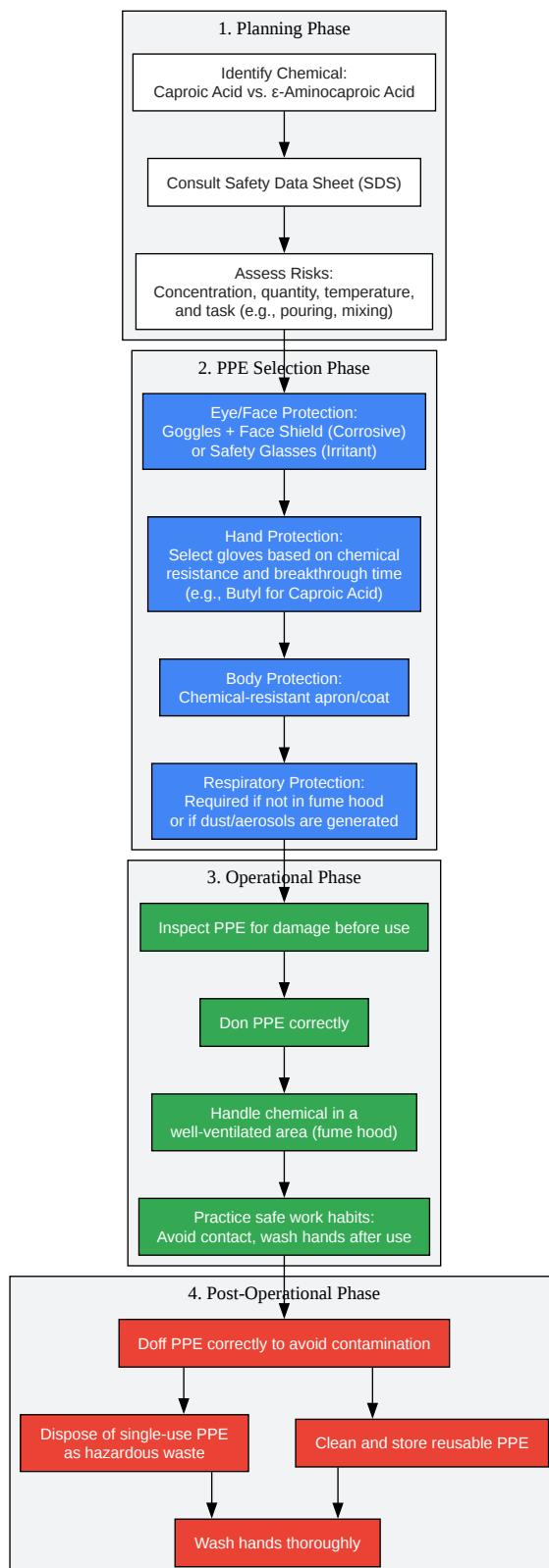
The selection of appropriate gloves is critical, especially when handling corrosive substances like Caproic Acid. Breakthrough time is the time it takes for the chemical to permeate the glove material.

Chemical	Recommended Glove Material	Thickness	Breakthrough Time
Caproic Acid	Butyl rubber	12-15 mil	> 4 hours (for direct contact/spills)[1]
Nitrile rubber	11-13 mil	~ 1 hour (for normal use)[1]	
ϵ -Aminocaproic Acid	Nitrile or other impervious gloves	Standard thickness	Not specified; select based on the physical task and potential for incidental contact.[13]

Note on Experimental Protocols: The breakthrough times and permeation data presented are typically determined using standardized test methods, such as ASTM F739 ("Standard Test Method for Permeation of Liquids and Gases through Protective Clothing Materials under Conditions of Continuous Contact"). These tests are generally conducted by the PPE manufacturers or specialized testing laboratories. Detailed, substance-specific experimental protocols for PPE testing are proprietary and not typically published in publicly accessible literature. It is the user's responsibility to select gloves and other PPE that have been tested and rated for the specific chemicals and conditions of their work.[14]

Operational Plans: Handling and Disposal PPE Selection and Use Workflow

The following diagram outlines the logical steps for selecting and using PPE when handling carboxylic acids.



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